

Safeguarding Your Research: Essential Safety and Handling Protocols for Glucose-13c6

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Compound of Interest

Compound Name: Glucose-13c6

Cat. No.: B8047838

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Glucose-13c6**, a non-radioactive stable isotope crucial for metabolic research.^{[1][2]} Adherence to these procedural steps will minimize risk and ensure the integrity of your experiments.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is necessary when handling **Glucose-13c6**.

[3] The following table summarizes the recommended PPE to prevent exposure.

PPE Category	Item	Justification
Eye Protection	Safety glasses with side-shields or goggles	Protects eyes from dust particles and splashes. ^{[3][4]}
Hand Protection	Protective gloves (e.g., nitrile)	Prevents direct skin contact. ^{[3][4]}
Body Protection	Laboratory coat / Impervious clothing	Minimizes contact with skin and protects personal clothing. ^{[3][4]}
Respiratory Protection	NIOSH-approved N95 respirator or equivalent	Recommended when handling the solid form to minimize dust inhalation.

Operational Plan: From Receipt to Disposal

Proper handling techniques are critical to prevent contamination and ensure accurate experimental outcomes.^[3] Always handle **Glucose-13c6** in a well-ventilated area or under a chemical fume hood.^{[3][5]}

1. Preparation and Handling:

- Avoid Dust Generation: Handle the solid compound gently to prevent it from becoming airborne.^{[3][4][5]}
- Solution Preparation: When dissolving the compound, add the solvent to the solid slowly to prevent splashing.^[3]
- Hygiene: Wash hands thoroughly with mild soap and water after handling and before leaving the work area.^{[3][4]}

2. Storage:

- Store **Glucose-13c6** in a tightly sealed container in a cool, dry, and well-ventilated place.^[4]
- Keep the compound away from light and moisture.^[4]

3. Accidental Release Measures:

- In case of a spill, avoid dust formation.^{[4][5]}
- Sweep up the spilled solid and place it in a suitable, closed container for disposal.^{[5][6]}
- Ensure adequate ventilation.^[5]
- Prevent the product from entering drains.^{[4][5]}

4. First Aid Measures:

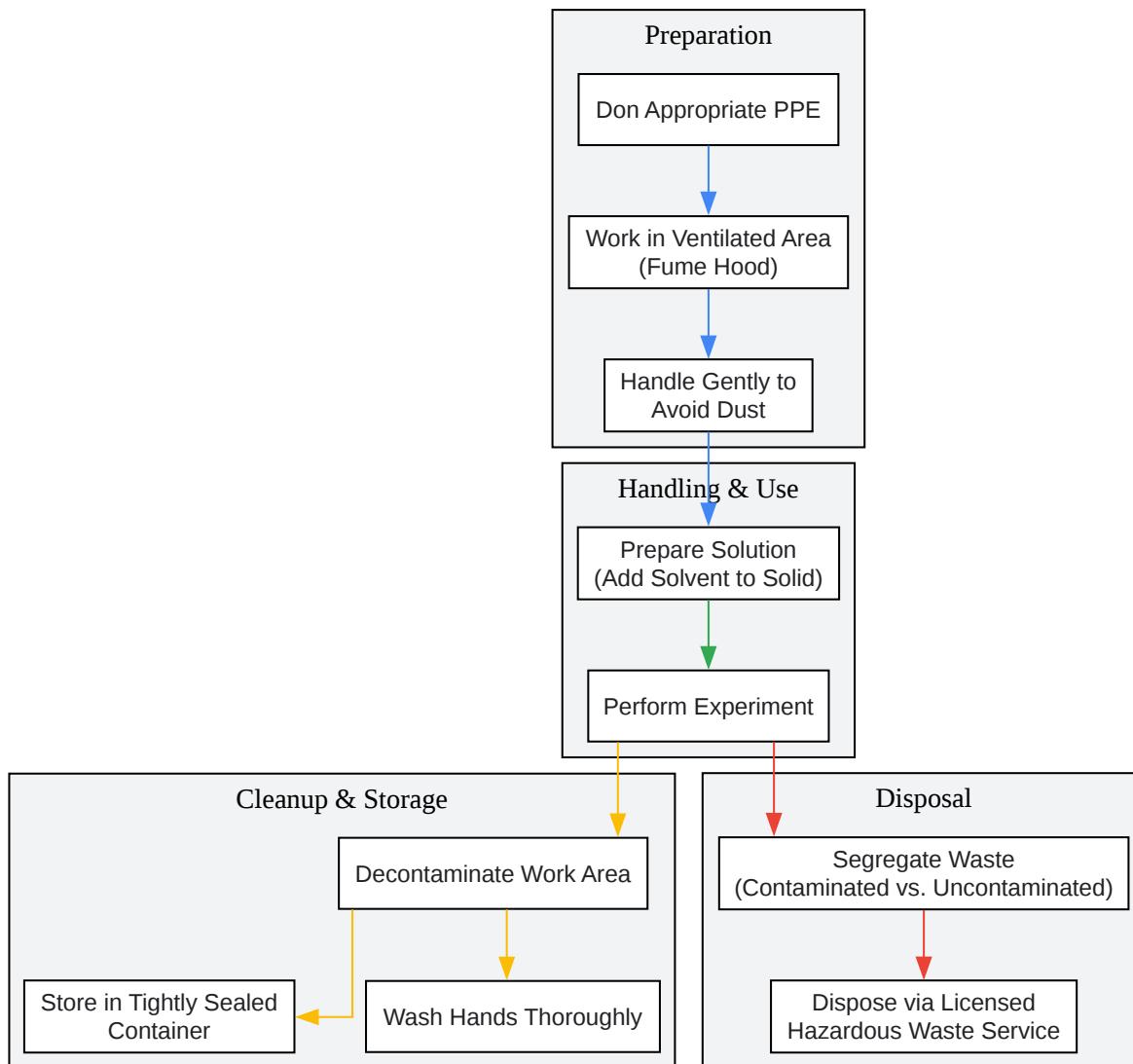
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.^[6]
- In case of skin contact: Wash off with soap and plenty of water.^{[5][6]}

- In case of eye contact: Flush eyes with water as a precaution.[6]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[5][6] In all cases of exposure, seek medical attention.[6]

Disposal Plan

Proper disposal of **Glucose-13c6** is essential to protect the environment and comply with regulations.

- Uncontaminated Waste: Pure, unused **Glucose-13c6** or its solutions should be disposed of by offering the surplus to a licensed disposal company.[3][4]
- Contaminated Waste: Any material contaminated with **Glucose-13c6** must be managed as hazardous waste. Keep the waste segregated and clearly labeled.[3]
- Contaminated PPE: Remove and place contaminated gloves and other protective equipment in a designated waste bag.[3]
- Empty Containers: Triple-rinse the container with a suitable solvent. The rinsate should be collected and disposed of as an aqueous solution. Decontaminated containers can then be disposed of in regular trash or recycled.[3]

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Caption: Workflow for the safe handling of **Glucose-13c6**.

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